

An In-depth Technical Guide to 5-(Trifluoromethyl)-1H-indazol-3-amine

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Compound of Interest

Compound Name: 5-(Trifluoromethyl)-1H-indazol-3-amine

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This guide provides a detailed overview of the molecular structure, and key chemical properties of **5-(Trifluoromethyl)-1H-indazol-3-amine**, a compound of significant interest in medicinal chemistry and drug development. This document is intended for researchers, scientists, and professionals in the field of drug discovery and organic synthesis.

Molecular Structure and Properties

5-(Trifluoromethyl)-1H-indazol-3-amine is a heterocyclic aromatic compound. Its structure consists of an indazole core, which is a bicyclic system composed of a benzene ring fused to a pyrazole ring. A trifluoromethyl group (-CF₃) is substituted at the 5-position of the indazole ring, and an amine group (-NH₂) is present at the 3-position.

The trifluoromethyl group is a strong electron-withdrawing group, which significantly influences the electronic properties of the molecule. This group often enhances metabolic stability and membrane permeability of drug candidates. The amine group at the 3-position provides a reactive site for further chemical modifications, making this compound a versatile building block in the synthesis of more complex molecules.

The key quantitative data for **5-(Trifluoromethyl)-1H-indazol-3-amine** are summarized in the table below.

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₈ H ₆ F ₃ N ₃ [1] [2] [3] |
| Molecular Weight | 201.15 g/mol [1] [3] [4] |
| CAS Number | 2250-53-5 [1] [2] |
| Physical State | Faint brown crystalline solid [1] |
| SMILES | NC1=NNC2=CC=C(C(F)(F)F)C=C21 [2] |
| InChI | InChI=1S/C8H6F3N3/c9-8(10,11)4-1-2-6-5(3-4)7(12)14-13-6/h1-3H,(H3,12,13,14) [1] [2] |
| InChI Key | ZXZTZRVCWTWKCH-UHFFFAOYSA-N [1] [2] |

Experimental Protocols

Detailed experimental protocols for the synthesis or specific applications of **5-(Trifluoromethyl)-1H-indazol-3-amine** are not readily available in the public domain based on the conducted searches. Such protocols are typically found in specialized chemical literature or patents, which were not covered by the scope of the search.

Application in Drug Discovery: A Conceptual Workflow

5-(Trifluoromethyl)-1H-indazol-3-amine serves as a valuable scaffold in drug discovery. The following diagram illustrates a conceptual workflow for its utilization in the development of new therapeutic agents, such as kinase inhibitors.



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Caption: Conceptual workflow for drug discovery using **5-(Trifluoromethyl)-1H-indazol-3-amine**.

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